

Application Note: HPLC-DAD Analysis of Robinetinidin Chloride

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Compound of Interest

Compound Name: Robinetinidin chloride

Cat. No.: B192280

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Introduction

Robinetinidin chloride is an anthocyanidin, a class of flavonoids responsible for the red, purple, and blue pigments in many plants.^[1] As a natural product, it is of significant interest to researchers for its potential antioxidant properties and its role in plant biochemistry.^[1] In scientific research, **Robinetinidin chloride** is utilized as an analytical standard for the identification and quantification of flavonoids in plant extracts and is studied for its potential health benefits in mitigating conditions related to oxidative stress. This application note provides a detailed protocol for the analysis of **Robinetinidin chloride** using High-Performance Liquid Chromatography with a Diode-Array Detector (HPLC-DAD), a common and reliable method for the separation and quantification of anthocyanidins.

Physicochemical Properties of Robinetinidin Chloride

Property	Value
Molecular Formula	C ₁₅ H ₁₁ ClO ₆
Molecular Weight	322.7 g/mol
CAS Number	3020-09-5
Synonyms	3,3',4',5',7-Pentahydroxyflavylium chloride

Experimental Protocol

This protocol outlines the necessary steps for the analysis of **Robinetinidin chloride** using a standard HPLC-DAD system.

Instrumentation and Materials

- HPLC System: An Agilent 1260 Infinity II LC System or equivalent, equipped with a quaternary pump, autosampler, column thermostat, and Diode Array Detector (DAD).
- Column: A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is recommended for the separation of anthocyanidins.
- Reagents:
 - **Robinetinidin chloride** reference standard
 - Methanol (HPLC grade)
 - Acetonitrile (HPLC grade)
 - Formic acid (or Trifluoroacetic acid - TFA)
 - Ultrapure water
- Standard and Sample Preparation:
 - Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Robinetinidin chloride** and dissolve it in 10 mL of methanol containing 0.1% HCl. This acidic condition is crucial for maintaining the stability of the flavylum cation.
 - Working Standard Solutions: Prepare a series of dilutions from the stock solution using the mobile phase as the diluent to construct a calibration curve (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
 - Sample Preparation: For plant extracts, a solid-phase extraction (SPE) may be necessary to clean up the sample. The final extract should be dissolved in the same solvent as the standard. All solutions should be filtered through a 0.45 µm syringe filter before injection.

Chromatographic Conditions

Parameter	Recommended Setting
Column	C18 Reversed-Phase (250 mm x 4.6 mm, 5 μ m)
Mobile Phase A	Water with 5% Formic Acid
Mobile Phase B	Acetonitrile with 5% Formic Acid
Gradient Elution	0-5 min: 10% B 5-20 min: 10-30% B 20-25 min: 30-50% B 25-30 min: 50-10% B (return to initial)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 μ L
DAD Wavelength	520 nm

Data Presentation and Method Validation

The following tables present representative data for the validation of an anthocyanidin analysis method. This data is illustrative and should be determined experimentally for **Robinetinidin chloride**.

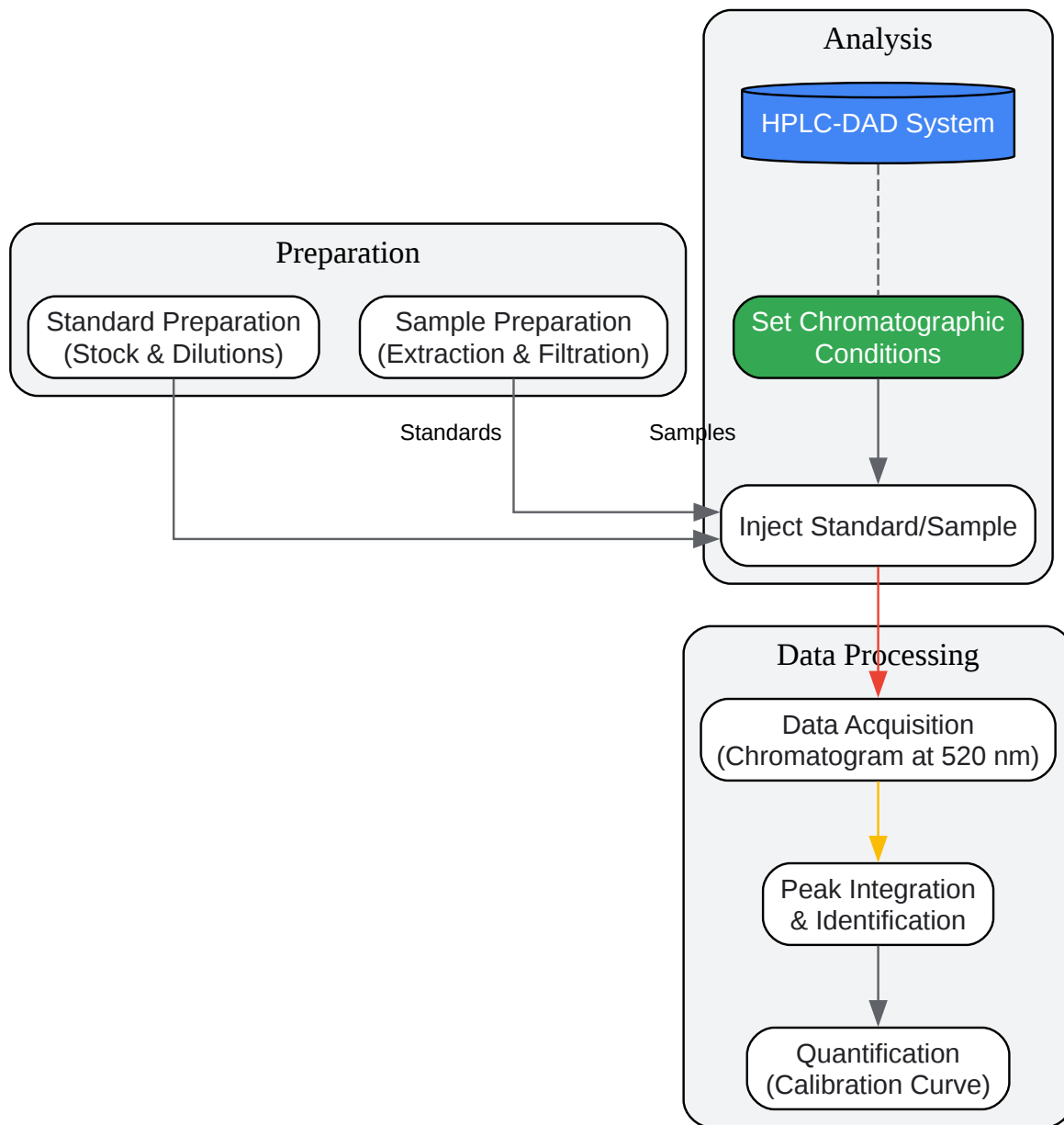
Table 1: Chromatographic Parameters (Representative)

Analyte	Retention Time (min)
Robinetinidin chloride	18.5

Table 2: Method Validation Parameters (Representative)

Parameter	Result
Linearity Range (µg/mL)	1 - 100
Correlation Coefficient (r ²)	> 0.999
LOD (µg/mL)	0.25
LOQ (µg/mL)	0.75
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

Visualization of Experimental Workflow



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Caption: Workflow for HPLC-DAD analysis of **Robinetinidin chloride**.

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References

- 1. Robinetinidin chloride | 3020-09-5 | FR65448 | Biosynth [biosynth.com]
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